

# Lanthanum Chloride: A Comprehensive Technical Guide for Laboratory Applications

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## Compound of Interest

Compound Name: *Lanthanum chloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **lanthanum chloride** and its applications in a laboratory setting. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental protocols, and visual representations of its mechanisms of action.

## Core Chemical and Physical Properties

**Lanthanum chloride** ( $\text{LaCl}_3$ ) is an inorganic salt of the rare earth metal lanthanum. It is commonly used in research as a white, odorless, and hygroscopic powder.<sup>[1]</sup> It is available in both anhydrous and hydrated forms, with the heptahydrate being a common variant.<sup>[1][2]</sup> **Lanthanum chloride** is highly soluble in water and alcohols.<sup>[1][2]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative properties of anhydrous and heptahydrated **lanthanum chloride**.

Table 1: Physicochemical Properties of Anhydrous **Lanthanum Chloride**

Property	Value
Molecular Formula	LaCl <sub>3</sub>
Molar Mass	245.26 g/mol <a href="#">[1]</a>
Appearance	White odorless hygroscopic powder <a href="#">[1]</a>
Density	3.84 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	858 - 860 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	1000 °C <a href="#">[1]</a> <a href="#">[3]</a>
Solubility in Water	957 g/L (at 25 °C) <a href="#">[1]</a>

Table 2: Properties of **Lanthanum Chloride** Heptahydrate

Property	Value
Molecular Formula	LaCl <sub>3</sub> ·7H <sub>2</sub> O
Molar Mass	371.37 g/mol <a href="#">[1]</a>
Appearance	White crystalline solid <a href="#">[2]</a>
Decomposition Temperature	91 °C <a href="#">[5]</a> <a href="#">[6]</a>
Solubility	Soluble in water and ethanol <a href="#">[5]</a> <a href="#">[6]</a>

## Key Laboratory Applications and Experimental Protocols

**Lanthanum chloride**'s unique properties make it a versatile tool in various laboratory applications, from biochemical research to organic synthesis.

### Divalent Cation Channel Blockade, Primarily Calcium Channels

Lanthanum ions (La<sup>3+</sup>) are widely used in biochemical and physiological research to block the activity of divalent cation channels, with a notable efficacy for calcium channels.[\[1\]](#)

This protocol is adapted from the methodology described by Nathan et al. (1988) for blocking the "slow" inward  $\text{Ca}^{2+}$  current ( $I_{\text{Ca}}$ ) in single bullfrog atrial cells using a single suction microelectrode voltage-clamp technique.

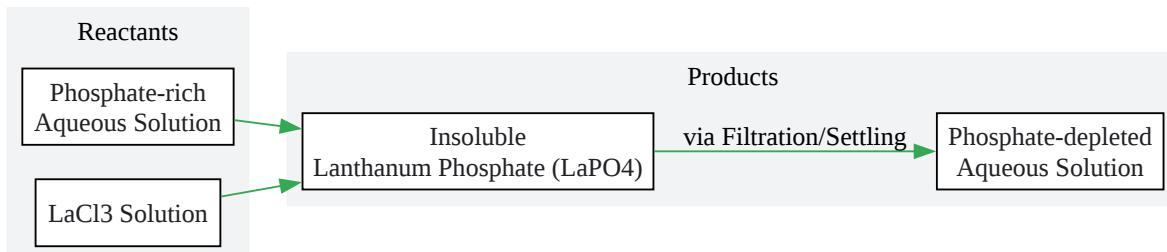
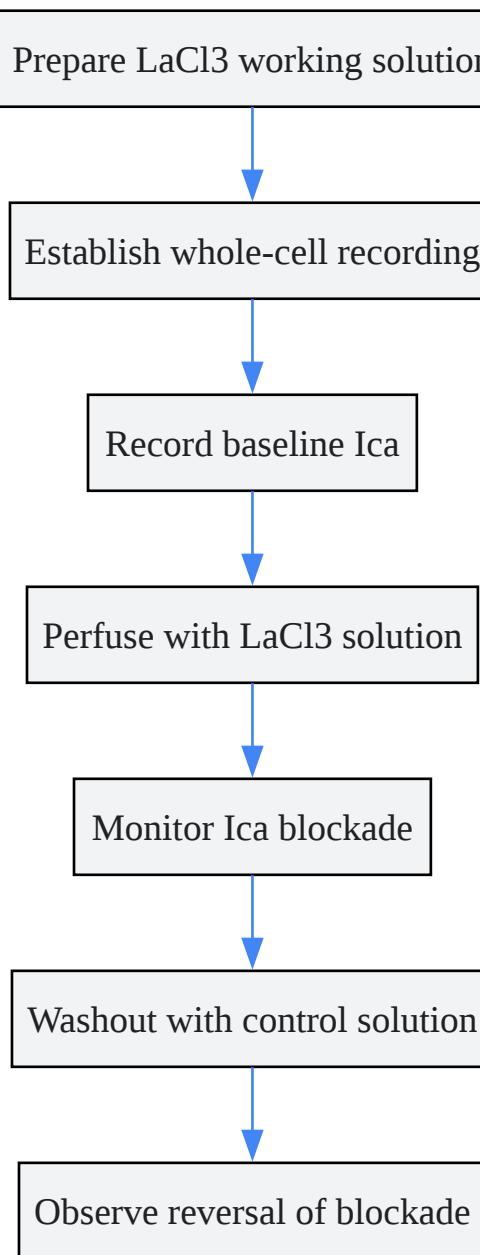
#### Materials:

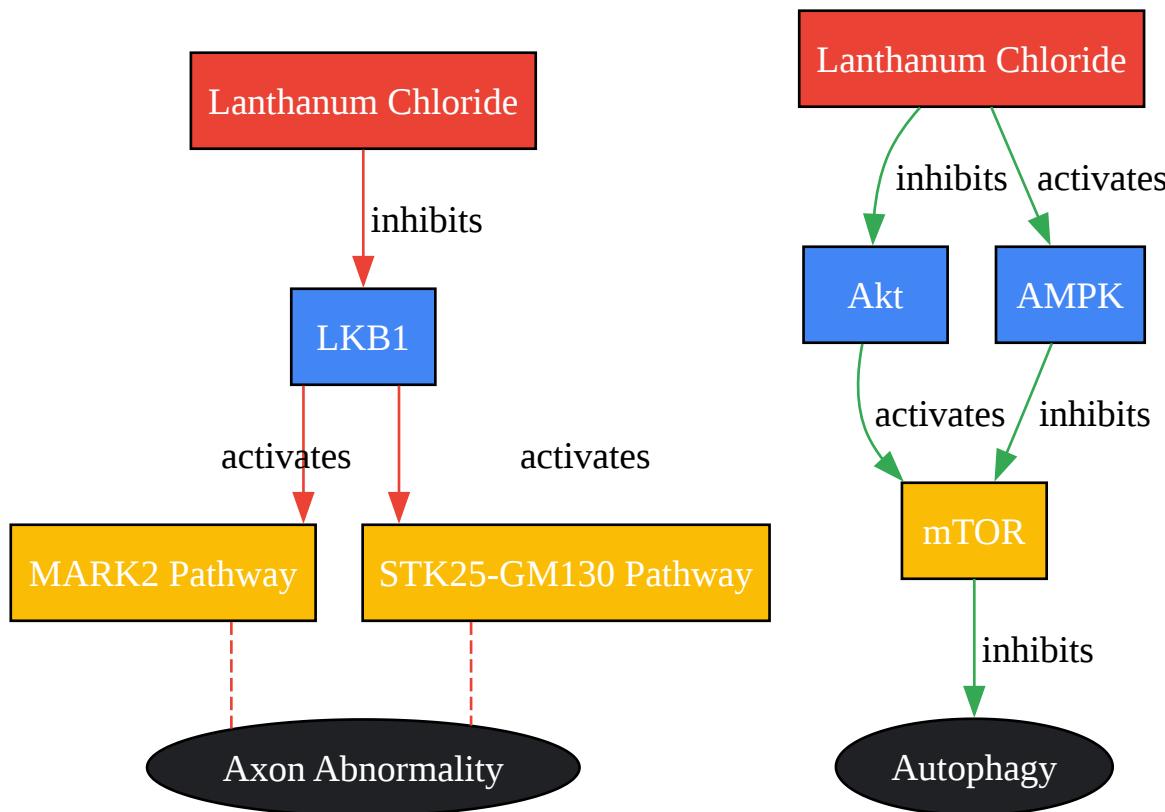
- **Lanthanum chloride** ( $\text{LaCl}_3$ ) stock solution (e.g., 10 mM in deionized water)
- Isolated single cells (e.g., bullfrog atrial cells)
- Appropriate external and internal pipette solutions for voltage-clamp recording
- Single suction microelectrode voltage-clamp setup

#### Procedure:

- Prepare a fresh working solution of  $\text{LaCl}_3$  by diluting the stock solution in the external recording solution to the desired final concentration. Effective concentrations for blocking  $I_{\text{Ca}}$  range from micromolar to low millimolar. A concentration of 10  $\mu\text{M}$   $\text{LaCl}_3$  has been shown to produce complete inhibition of  $I_{\text{Ca}}$ .<sup>[2]</sup>
- Establish a stable whole-cell recording from a single isolated cell using the voltage-clamp technique.
- Record baseline  $I_{\text{Ca}}$  by applying appropriate voltage steps to elicit the current.
- Perfusion the cell with the  $\text{LaCl}_3$ -containing external solution.
- Continuously monitor the  $I_{\text{Ca}}$  during perfusion. The blocking effect of  $\text{La}^{3+}$  should be observable in a dose-dependent manner.
- To confirm the specificity of the block, perform a washout by perfusing the cell with the control external solution (without  $\text{LaCl}_3$ ). The reversal of the block indicates a direct and reversible interaction with the channel.
- To investigate the competitive nature of the block, the external  $\text{Ca}^{2+}$  concentration can be increased in the presence of  $\text{LaCl}_3$ , which should lead to a partial recovery of the  $I_{\text{Ca}}$ .<sup>[2]</sup>

## Workflow for Calcium Channel Blockade Experiment:



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- To cite this document: BenchChem. [Lanthanum Chloride: A Comprehensive Technical Guide for Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b239357#what-are-the-chemical-properties-of-lanthanum-chloride-for-laboratory-use]

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